

Application Notes and Protocols for L-Moses in Cell Culture Assays

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Compound of Interest

Compound Name: *D-Moses*

Cat. No.: *B12371973*

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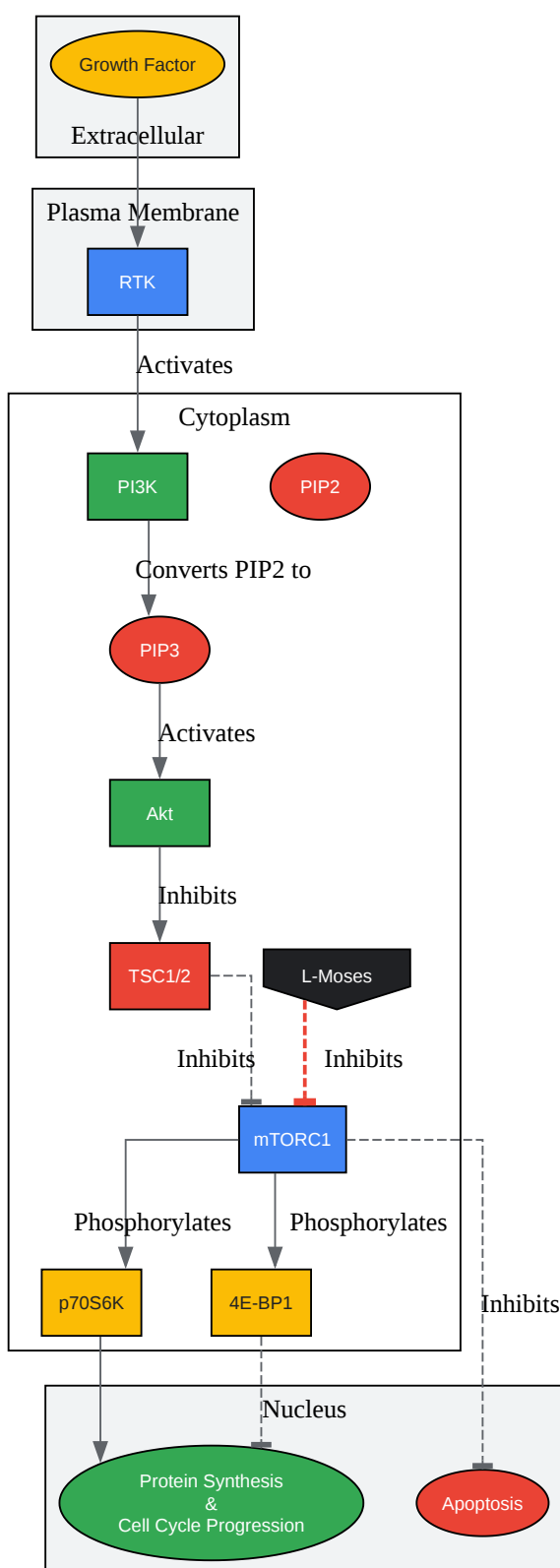
Introduction

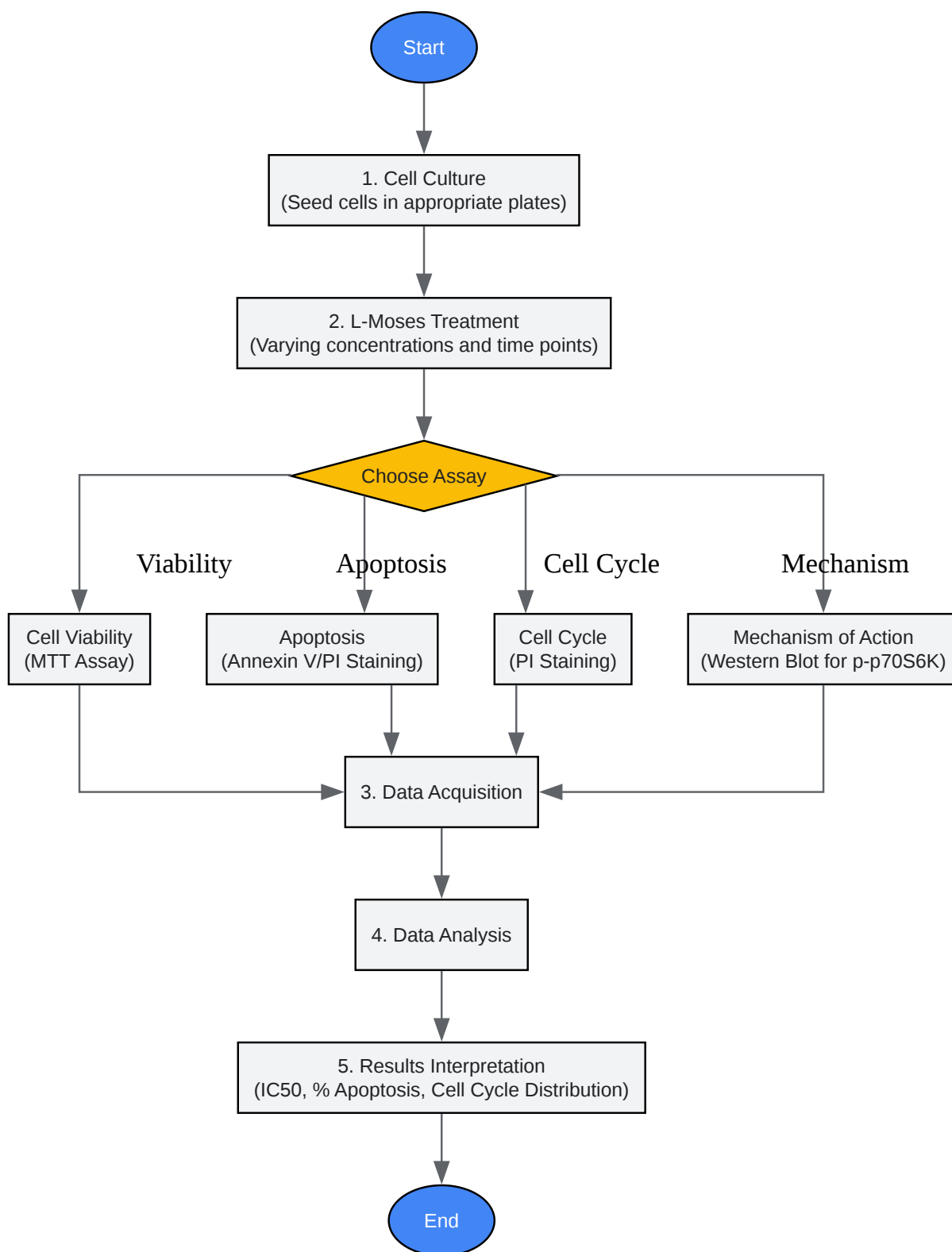
L-Moses is a potent and selective small molecule inhibitor of the mTORC1 complex, a critical component of the PI3K/Akt/mTOR signaling pathway.^[1] This pathway is a central regulator of cell growth, proliferation, metabolism, and survival. Its hyperactivation is a common feature in many types of cancer, making it a key target for therapeutic intervention. By specifically targeting mTORC1, L-Moses disrupts the phosphorylation of downstream effectors, leading to the inhibition of protein synthesis and cell cycle progression.^[1] This ultimately induces apoptosis and autophagy in cancer cells with a dysregulated PI3K/Akt/mTOR pathway.^[1] These application notes provide detailed protocols for utilizing L-Moses in various cell culture assays to assess its therapeutic potential and elucidate its mechanism of action.

Mechanism of Action: The PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR signaling cascade is initiated by the activation of receptor tyrosine kinases (RTKs) by growth factors. This leads to the activation of phosphoinositide 3-kinase (PI3K), which in turn phosphorylates and activates Akt. Akt then modulates the activity of numerous downstream targets, including the tuberous sclerosis complex (TSC), which acts as a negative regulator of mTORC1. L-Moses exerts its inhibitory effect directly on the mTORC1 complex, preventing the phosphorylation of its key downstream targets, p70 S6 Kinase (p70S6K) and

4E-BP1. The inhibition of these proteins leads to a decrease in protein synthesis and cell cycle arrest.





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References

- 1. benchchem.com [benchchem.com]
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